

Personal protective equipment for handling 2,6-Diaminopurine arabinoside

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Compound of Interest

Compound Name: 2,6-Diaminopurine arabinoside

Cat. No.: B148247

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Essential Safety and Handling Guide: 2,6-Diaminopurine Arabinoside

This guide provides essential, immediate safety and logistical information for the handling and disposal of **2,6-Diaminopurine arabinoside**. The following procedural guidance is designed for researchers, scientists, and drug development professionals to ensure personal safety and minimize environmental contamination.

Hazard Identification and Classification

2,6-Diaminopurine arabinoside is classified as Acutely Toxic (Category 3) if swallowed.^{[1][2]}

Due to its nature as a nucleoside analog, it should be handled as a potent compound with potential cytotoxic properties. All waste containing this compound must be managed as hazardous chemical waste.

Physicochemical and Hazard Data

Property	Value	Source
CAS Number	34079-68-0	[1] [2]
Molecular Formula	C ₁₀ H ₁₄ N ₆ O ₄	[1]
Molecular Weight	282.26 g/mol	[1] [2]
Form	Solid / Powder	[2]
Hazard Statement	H301: Toxic if swallowed	[1] [2]
Signal Word	Danger	[1] [2]
Storage Temperature	2-8°C	[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to prevent exposure via inhalation, dermal contact, or ingestion. Double-gloving and respiratory protection are mandatory when handling the powdered form.

PPE Component	Specification	Rationale
Hand Protection	Double-gloving with chemotherapy-rated nitrile gloves (compliant with ASTM D6978). [2]	Provides a robust barrier against chemical permeation. The outer glove should be removed immediately after the handling procedure or if contamination occurs.
Body Protection	Disposable, solid-front, back-closing gown made of a low-permeability fabric.	Protects skin and personal clothing from contamination. The back-closing design prevents accidental frontal exposure. [2]
Eye/Face Protection	ANSI Z87.1-compliant safety goggles. A full-face shield must be worn over goggles. [3]	Protects eyes and face from splashes and aerosolized particles. Safety glasses with side shields alone are insufficient.
Respiratory Protection	A NIOSH-approved N95 or higher-level particulate respirator. [2] [3]	Prevents the inhalation of hazardous powder or aerosols. A fit test is mandatory for all tight-fitting respirators before use. [3]
Foot Protection	Disposable, slip-resistant shoe covers worn over closed-toe shoes.	Prevents the tracking of contaminants outside of the designated handling area. [2]

Safe Handling Protocol: Step-by-Step Guidance

Handling of **2,6-Diaminopurine arabinoside** powder must be performed within a certified chemical fume hood, biological safety cabinet, or a glove box to contain any airborne particles.

Step 1: Preparation and Area Setup

- Designate a specific area for handling the compound.

- Cover the work surface with a disposable, plastic-backed absorbent pad. This will contain any minor spills and simplify cleanup.
- Assemble all necessary equipment (e.g., weigh boats, spatulas, solvent, vortexer, waste containers) and place them on the covered work surface before handling begins.
- Ensure an approved hazardous waste container is readily accessible within the containment area.

Step 2: Weighing the Compound (Solid Form)

- Don all required PPE as specified in the table above.
- Carefully open the container with the **2,6-Diaminopurine arabinoside** powder inside the chemical fume hood or other containment device.
- Use a dedicated spatula to carefully transfer the desired amount of powder to a weigh boat. Avoid any actions that could generate dust, such as tapping or scraping vigorously.
- Once weighing is complete, securely close the primary container.
- Wipe the exterior of the primary container with a disposable wipe dampened with 70% ethanol and dispose of the wipe in the hazardous waste container.

Step 3: Preparing a Solution

- To dissolve the powder, add the solvent to the vessel containing the weighed compound.
- Direct the stream of solvent down the inner wall of the vessel to minimize aerosol generation.
[2]
- Gently swirl the vessel to dissolve the compound. Do not shake or sonicate, as these actions can create aerosols.[2]
- Once dissolved, the solution can be used for your experiment.

Step 4: Post-Handling Decontamination and Doffing PPE

- Wipe down all surfaces and equipment within the fume hood with an appropriate cleaning agent, followed by 70% ethanol. Dispose of all cleaning materials as hazardous waste.
- Remove PPE in the following order to prevent re-contamination:
 - Remove outer gloves and dispose of them as hazardous waste.
 - Remove the face shield and gown.
 - Remove inner gloves and dispose of them.
 - Remove respirator.
- Wash hands thoroughly with soap and water immediately after removing all PPE.

Operational and Disposal Plan

Proper segregation and disposal of waste are crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- Solid Waste: Collect all contaminated solid materials, including gloves, disposable gowns, shoe covers, weigh boats, and absorbent pads, in a dedicated, clearly labeled hazardous waste container.^[1] This container should be lined with a heavy-duty plastic bag.
- Liquid Waste: Collect all solutions containing **2,6-Diaminopurine arabinoside** in a separate, leak-proof, and compatible liquid hazardous waste container. Do not mix with incompatible waste streams.
- Sharps Waste: Any needles or syringes used to transfer solutions must be disposed of in a designated sharps container.

Container Management and Disposal

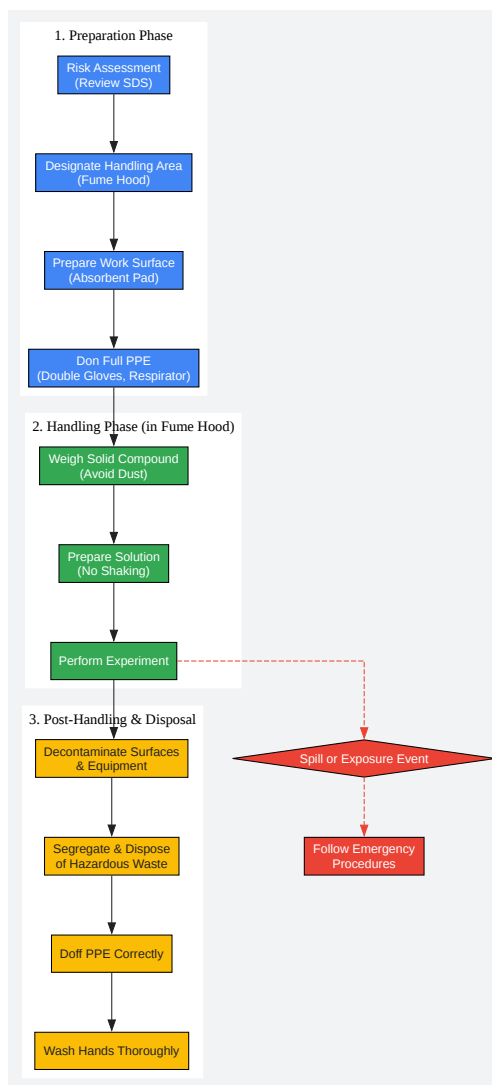
- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name ("**2,6-Diaminopurine arabinoside**"), and the start date of accumulation.

- **Storage:** Store sealed waste containers in a designated and secure Satellite Accumulation Area within the laboratory until they are collected by Environmental Health and Safety (EHS) personnel.
- **Empty Containers:** The original chemical container is also considered hazardous waste. It must be triple-rinsed with a suitable solvent. Collect all three rinses as liquid hazardous waste. After rinsing, deface the original label and dispose of the container according to your institution's guidelines.

Emergency Procedures

- **Spill:** In the event of a spill, evacuate the immediate area. The spill should only be cleaned by trained personnel wearing full PPE, including respiratory protection. Cover the spill with absorbent pads, gently apply a deactivating solution if available (or 2% sodium hypochlorite), and allow for a 30-minute contact time before collecting all materials for hazardous waste disposal.^[2]
- **Exposure:**
 - **Skin Contact:** Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes.
 - **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.
 - **Inhalation:** Move the person to fresh air.
 - **Ingestion:** Rinse mouth with water. Seek immediate medical attention for all exposure incidents.

Workflow for Safe Handling of 2,6-Diaminopurine Arabinoside



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Caption: Workflow for the safe handling of potent compounds like **2,6-Diaminopurine arabinoside**.

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